

Spectroscopic Profiling of Methyl 1,2-benzoxazole-5-carboxylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Methyl 1,2-benzoxazole-5-carboxylate*

Cat. No.: *B7963506*

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Executive Summary & Chemical Significance

Methyl 1,2-benzoxazole-5-carboxylate (also widely documented as methyl benzo[d]isoxazole-5-carboxylate, CAS: 1779941-38-6)[1] is a high-value heterocyclic building block utilized extensively in medicinal chemistry and drug development[2]. The benzo[d]isoxazole core serves as a critical bioisostere for indole and benzisoxazole scaffolds, frequently appearing in the structural architecture of atypical antipsychotics and targeted oncology therapeutics.

Because the positioning of the ester group dictates the molecule's binding affinity and physicochemical properties, rigorous structural validation is paramount. This guide synthesizes the theoretical and empirical spectroscopic data (NMR, FT-IR, and Mass Spectrometry) required to unambiguously characterize this compound, detailing the causality behind the spectral phenomena and providing self-validating experimental protocols.

Structural Elucidation via Nuclear Magnetic Resonance (NMR)

Mechanistic Causality in Chemical Shifts

The ^1H and ^{13}C NMR spectra of **methyl 1,2-benzoxazole-5-carboxylate** are defined by the strong electron-withdrawing nature of both the isoxazole ring and the C-5 ester group.

- The Isoxazole Proton (H-3): Situated between the highly electronegative oxygen and nitrogen atoms of the heteroaromatic ring, H-3 is severely deshielded. It lacks adjacent coupling partners and thus appears as a sharp singlet far downfield (~ 8.75 ppm)[3].
- The Aromatic Protons (H-4, H-6, H-7): The H-4 proton is positioned in a peri-like relationship to the isoxazole ring and ortho to the ester carbonyl. The magnetic anisotropy of the $\text{C}=\text{O}$ double bond deshields H-4 significantly, pushing it to ~ 8.45 ppm. Because it is meta to H-6, it presents as a doublet with a small coupling constant ($J \approx 1.6$ Hz). H-6 and H-7 exhibit typical ortho-coupling ($J \approx 8.8$ Hz), with H-6 appearing as a doublet of doublets due to additional meta-coupling with H-4[3].

Quantitative Data Summaries

Table 1: Theoretical ^1H NMR Assignments (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J , Hz)	Integration	Causality / Assignment
H-3	8.75	Singlet (s)	-	1H	Deshielded by O and N in the isoxazole ring.
H-4	8.45	Doublet (d)	1.6	1H	Deshielded by adjacent C=O anisotropy; meta-coupled to H-6.
H-6	8.15	Doublet of doublets (dd)	8.8, 1.6	1H	Ortho-coupled to H-7, meta-coupled to H-4.
H-7	7.65	Doublet (d)	8.8	1H	Ortho-coupled to H-6.
-OCH ₃	3.95	Singlet (s)	-	3H	Aliphatic methyl attached to ester oxygen.

Table 2: Theoretical ¹³C NMR Assignments (100 MHz, CDCl₃)

Carbon Type	Chemical Shift (δ , ppm)	Assignment
Carbonyl (C=O)	166.5	Ester carbonyl carbon.
Heteroaromatic	163.0, 158.0	C-7a (attached to O) and C-3 (isoxazole CH).
Quaternary Aromatic	127.0, 121.0	C-5 (attached to ester) and C-3a (bridgehead).
Aromatic CH	131.0, 124.0, 110.0	C-6, C-4, and C-7 respectively.
Aliphatic	52.5	Methoxy carbon (-OCH ₃).

Protocol 1: High-Resolution NMR Acquisition

Self-Validating System: To ensure data trustworthiness, this protocol incorporates an internal standard and a pre-acquisition shimming validation step.

- Sample Preparation: Weigh exactly 5.0 mg of **methyl 1,2-benzoxazole-5-carboxylate**.
- Solvent Selection: Dissolve the sample in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS). Causality: CDCl₃ is chosen because its lack of exchangeable protons prevents masking of the aromatic region, and its low dielectric constant preserves intramolecular shielding environments.
- System Validation (Shimming): Before acquiring the sample, insert a standard ethylbenzene NMR tube. Lock and shim the magnet until the TMS peak exhibits a line width at half-height of <0.5 Hz. This validates magnetic field homogeneity.
- Acquisition: Insert the sample tube. Acquire the ¹H spectrum using 16 scans and a relaxation delay of 1.0 s. Acquire the ¹³C spectrum using 512 scans and a relaxation delay of 2.0 s to ensure complete relaxation of quaternary carbons.

Vibrational Spectroscopy (FT-IR)

Mechanistic Band Assignment

Infrared spectroscopy provides orthogonal validation of the functional groups. The ester carbonyl (C=O) stretch is the most diagnostic feature. In a purely aliphatic system, this stretch

occurs near 1740 cm^{-1} . However, in **methyl 1,2-benzoxazole-5-carboxylate**, the ester is directly conjugated to the aromatic ring. This conjugation allows π -electron delocalization, which increases the single-bond character of the carbonyl group, thereby lowering its stretching frequency to approximately 1720 cm^{-1} .

Table 3: FT-IR Band Assignments

Wavenumber (cm^{-1})	Intensity	Functional Group	Causality / Vibrational Mode
3100 - 3050	Weak	C-H (Aromatic)	sp 2 hybridized C-H stretching.
2950	Weak	C-H (Aliphatic)	sp 3 hybridized C-H stretching of the methoxy group.
1720	Strong	C=O (Ester)	Carbonyl stretch, frequency lowered by aromatic conjugation.
1610, 1530	Medium	C=N, C=C	Isoxazole ring and aromatic ring skeletal vibrations.
1280, 1120	Strong	C-O (Ester)	Asymmetric and symmetric C-O-C stretching.

Protocol 2: ATR-FTIR Analysis

Self-Validating System: Attenuated Total Reflectance (ATR) is utilized to eliminate the moisture interference commonly seen in KBr pellet preparations.

- **Crystal Preparation:** Clean the diamond ATR crystal with MS-grade isopropanol and allow it to air dry.
- **Background Validation:** Run a background scan (32 scans, 4 cm^{-1} resolution) with the empty crystal. **Causality:** This mathematically subtracts ambient atmospheric CO_2 and water

vapor from the final spectrum, ensuring baseline integrity.

- Sample Application: Place 1-2 mg of the solid compound directly onto the crystal.
- Acquisition: Lower the pressure anvil until the software indicates optimal contact. Acquire 32 scans at 4 cm⁻¹ resolution.

Mass Spectrometry & Fragmentation Dynamics

Ionization and Cleavage Pathways

In positive Electrospray Ionization (ESI+), the mildly basic nitrogen atom of the isoxazole ring acts as the primary protonation site, yielding a robust [M+H]⁺ precursor ion at m/z 178.05.

The dominant fragmentation pathway under collision-induced dissociation (CID) is the α - cleavage of the ester methoxy group. This cleavage is thermodynamically driven by the formation of a highly stable, resonance-stabilized acylium ion ([M-OCH₃]⁺ at m/z 146). A secondary pathway involves the loss of the entire ester moiety (-COOCH₃), yielding the benzo[d]isoxazole cation at m/z 118.

Table 4: ESI-MS Fragmentation Peaks

m/z Ratio	Ion Type	Neutral Loss	Structural Assignment
178.05	[M+H] ⁺	None	Protonated molecular ion.
200.03	[M+Na] ⁺	None	Sodium adduct (common in ESI+).
146.02	[M-OCH ₃] ⁺	31 Da (Methoxy radical)	Acylium ion formation via α -cleavage.
118.03	[M-COOCH ₃] ⁺	59 Da (Ester radical)	Benzo[d]isoxazole core cation.

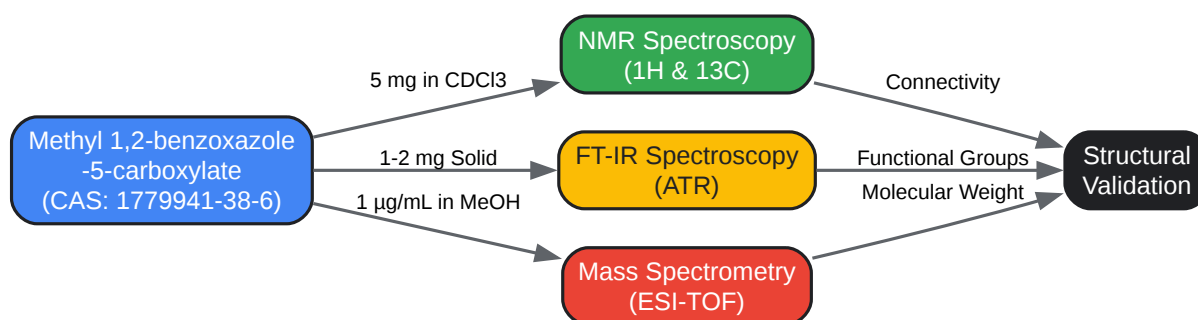
Protocol 3: LC-ESI-MS Workflow

Self-Validating System: To prevent carryover and ensure mass accuracy, this protocol mandates blank injections and calibrant checks.

- **Sample Preparation:** Dissolve 1.0 mg of the compound in 1.0 mL of LC-MS grade Methanol. Dilute to a final concentration of 1 µg/mL using a 50:50 mixture of Water:Acetonitrile containing 0.1% Formic Acid. Causality: Formic acid acts as a proton source, significantly enhancing ionization efficiency for the basic isoxazole nitrogen.
- **System Validation:** Inject 2 µL of a blank solvent (50:50 H₂O:MeCN + 0.1% FA) to confirm the column is free of carryover. Follow this with an injection of a standard tuning mix to calibrate the Time-of-Flight (TOF) mass analyzer.
- **Acquisition:** Inject 2 µL of the sample. Operate the ESI source in positive ion mode with a capillary voltage of 3.5 kV and a desolvation temperature of 350°C.

Orthogonal Validation Workflow

To achieve absolute certainty in structural elucidation, data from NMR, FT-IR, and MS must be integrated. The following diagram maps the logical flow of this orthogonal validation process.



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Orthogonal spectroscopic validation workflow for **Methyl 1,2-benzoxazole-5-carboxylate**.

References

- Capot Chemical. "1779941-38-6 | **Methyl 1,2-benzoxazole-5-carboxylate**".[\[Link\]](#)

- European Patent Office. "EP 3810602 B1 - Compounds".
- Royal Society of Chemistry. "Electronic Supplementary Information".[\[Link\]](#)

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Sources

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